Technical Guide: Comparative Analysis of 2,6-Dimethylaniline and 2,6-Dimethylaniline-d11

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Compound of Interest	
Compound Name:	*2,6-Dimethylaniline-d11*
CAS No.:	*1092805-08-7*
Cat. No.:	*B580314*

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Executive Summary

This technical guide provides a rigorous comparison between 2,6-Dimethylaniline (2,6-DMA), a critical pharmacophore and chemical intermediate, and its fully deuterated isotopologue, **2,6-Dimethylaniline-d11** (2,6-DMA-d11).

While chemically identical in terms of valency and connectivity, these compounds exhibit distinct kinetic behaviors due to the Deuterium Kinetic Isotope Effect (DKIE). This guide analyzes their physicochemical divergence, the mechanistic impact of deuteration on cytochrome P450 (CYP450) metabolism, and the utility of the d11 variant in reducing metabolic toxicity and serving as a "gold standard" internal reference in quantitative bioanalysis.

Physicochemical Characterization

The primary distinction between the two compounds lies in their isotopic composition.[1] 2,6-DMA-d11 replaces all protium (

) atoms with deuterium (

), resulting in increased molecular mass and altered vibrational energy states.

Table 1: Comparative Physicochemical Profile

Feature	2,6-Dimethylaniline (Standard)	2,6-Dimethylaniline-d11 (Isotopologue)
CAS Number	87-62-7	1219803-72-1 (varies by salt form)
Molecular Formula		
Molecular Weight	121.18 g/mol	~132.25 g/mol
Isotopic Enrichment	Natural Abundance ( )	(typically)
-NMR Signal	Distinct peaks for Methyl (6H), Aromatic (3H), Amine (2H)	Silent/Invisible (except for residual solvent exchange)
C-H/C-D Bond Energy	~98 kcal/mol (weaker)	~100 kcal/mol (stronger)
Primary Application	Synthesis intermediate (Lidocaine, Xylazine)	Internal Standard (IS), Metabolic Probe

Critical Insight: The Labile Amine Deuteriums

While labeled "d11," researchers must recognize that the two deuterium atoms on the amine group (

) are labile. In aqueous biological buffers or protic solvents (e.g., methanol), these rapidly exchange with solvent protons (

). Therefore, in physiological conditions (pH 7.4), 2,6-DMA-d11 effectively behaves as 2,6-DMA-d9, retaining deuterium only on the chemically stable methyl groups and the aromatic ring.

The Kinetic Isotope Effect (KIE): Mechanistic Basis

The utility of 2,6-DMA-d11 in drug development is grounded in the Primary Kinetic Isotope Effect.[2]

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Zero Point Energy (ZPE) Theory

The carbon-deuterium (C-D) bond has a lower Zero Point Energy (ZPE) than the carbon-protium (C-H) bond due to the greater mass of the deuterium isotope (approx.[2][3] 2x mass of H).[4]

- Activation Energy (

  ): Because the ground state of the C-D bond is lower, more energy is required to reach the transition state for bond cleavage.[3]

- Rate Impact: If C-H bond cleavage is the Rate-Determining Step (RDS) in a metabolic reaction (e.g., CYP450-mediated hydroxylation), replacing H with D significantly reduces the reaction rate (

).[5]

Pathway Visualization: CYP450 Oxidation

The following diagram illustrates how deuteration at the methyl "soft spots" retards the formation of reactive metabolites.

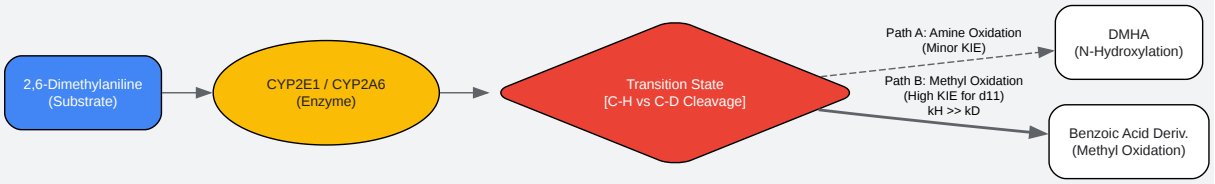

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Figure 1: Differential metabolic clearance. Path B (Methyl Oxidation) is significantly suppressed in the d11 analog due to the strength of the C-D bonds on the methyl groups.

Metabolic Stability & Toxicology[2][4][6]

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2,6-DMA is a known nasal carcinogen in rodents, primarily linked to metabolic activation by CYP2E1 and CYP2A6.

Metabolic Switching

In the standard molecule, metabolism occurs via:

- N-hydroxylation: Formation of N-(2,6-dimethylphenyl)hydroxylamine (DMHA).[6][7] This is the toxigenic pathway leading to DNA adducts and methemoglobinemia.
- Benzylic Hydroxylation: Oxidation of the methyl groups.

The d11 Advantage: By deuterating the methyl groups, the rate of benzylic oxidation is slowed. However, researchers must be cautious: if benzylic oxidation is slowed, the enzyme may "switch" to the N-hydroxylation pathway, potentially increasing toxicity. Conversely, if the ring protons (positions 3,4,5) are involved in detoxification pathways, deuteration there (present in d11) will also retard those rates.

Toxicology Implications

- Standard 2,6-DMA: Rapid clearance, but high peak concentrations of reactive iminoquinone metabolites.
- 2,6-DMA-d11: Enhanced metabolic stability leads to a longer half-life (

).[4] This is the principle behind Deuterated Drugs (e.g., Deutetrabenazine), where the goal is to maintain therapeutic efficacy with lower dosing frequency, potentially blunting the "peak" concentrations of toxic metabolites.[8]

Analytical Protocol: Determination of Intrinsic Clearance ( )

To empirically validate the difference between the two compounds, a microsomal stability assay is the standard protocol.

Experimental Workflow

- Preparation:

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- Prepare 10 mM stock solutions of 2,6-DMA and 2,6-DMA-d11 in DMSO.
- Thaw Human Liver Microsomes (HLM) on ice.

- Incubation:
  - Buffer: 100 mM Potassium Phosphate (pH 7.4).
  - Substrate Conc: 1 µM (to ensure linear kinetics,

).
  - Protein Conc: 0.5 mg/mL microsomal protein.
  - Initiation: Add NADPH-regenerating system (1 mM NADP+, 5 mM G6P, 1 U/mL G6PDH).
- Sampling:
  - Aliquot 50 µL at

    min.
- Quenching & Analysis:
  - Quench with 150 µL ice-cold Acetonitrile (ACN) containing an alternate internal standard (e.g., Lidocaine-d10).
  - Centrifuge (4000g, 20 min).
  - Analyze supernatant via LC-MS/MS (MRM mode).

Calculation of KIE

Calculate the in vitro intrinsic clearance (

) for both:

Where

is the slope of

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vs. time.

The Deuterium Isotope Effect is defined as:

[5]

Workflow Diagram

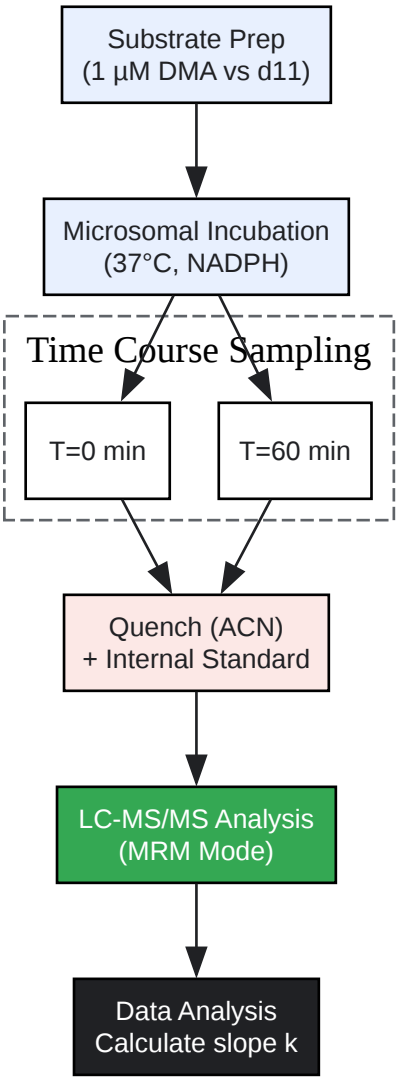

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Figure 2: Step-by-step workflow for determining metabolic stability and calculating KIE.

Analytical Application: d11 as an Internal Standard

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For bioanalytical scientists, 2,6-DMA-d11 is the preferred Internal Standard (IS) for quantifying 2,6-DMA or related anesthetics (like Lidocaine metabolites).

- Co-elution: Being chemically identical, d11 co-elutes with the analyte, experiencing the exact same matrix effects (ion suppression/enhancement) at the electrospray source.
- Mass Shift: The +11 Da mass shift (or +9 Da after amine exchange) moves the IS signal well beyond the natural isotopic envelope of the analyte, preventing "cross-talk" in the mass spectrometer.
- Protocol Note: Always use the d11 variant rather than a structural analog (e.g., 2,4-dimethylaniline) to ensure the highest accuracy in FDA-regulated bioanalysis.

References

- Gan, J., et al. (2001). "Oxidation of 2,6-Dimethylaniline by Recombinant Human Cytochrome P450s and Human Liver Microsomes." Chemical Research in Toxicology. [Link]
- Food and Drug Administration (FDA). (2017).[2][4] "FDA approves first deuterated drug."[2] [4] (Reference to Deutetrabenazine approval and KIE principles). [Link]
- Guengerich, F. P. (2017).[5] "Kinetic Isotope Effects in Cytochrome P450 Oxidation." Journal of Labelled Compounds and Radiopharmaceuticals. [Link]
- National Toxicology Program (NTP). "Toxicology and Carcinogenesis Studies of 2,6-Xylidine." Technical Report Series. [Link]
- Pirali, T., et al. (2019).[5] "Deuterium in Drug Discovery: Progress, Opportunities and Challenges."[8] Nature Reviews Drug Discovery. [Link]

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Sources

- 1. Benefits and Mechanisms of Deuterated Drugs | Enhanced Efficacy [bocsci.com]
- 2. jrfglobal.com [jrfglobal.com]
- 3. Kinetic isotope effect - Wikipedia [en.wikipedia.org]
- 4. isotope-science.alfa-chemistry.com [isotope-science.alfa-chemistry.com]
- 5. Metabolic Stability of the Demyelination Positron Emission Tomography Tracer [18F]3-Fluoro-4-Aminopyridine and Identification of Its Metabolites - PMC [pmc.ncbi.nlm.nih.gov]
- 6. pubs.acs.org [pubs.acs.org]
- 7. Oxidation of 2,6-dimethylaniline by recombinant human cytochrome P450s and human liver microsomes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Deuterium in drug discovery: progress, opportunities and challenges - PMC [pmc.ncbi.nlm.nih.gov]

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